

An In-depth Technical Guide to the Physical Properties of 4-Nonanone

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Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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This technical guide provides a comprehensive overview of the boiling and melting points of **4-nonanone**, a ketone of interest in various scientific and industrial applications. This document compiles and presents key physical data, outlines general experimental methodologies for their determination, and includes a logical workflow diagram for the characterization of such physical properties.

Quantitative Data Summary

The physical properties of **4-nonanone** are summarized in the table below. The data has been aggregated from various chemical and scientific databases.

Property	Value	Conditions	Source(s)
Boiling Point	188.00 °C	@ 760.00 mm Hg	[1][2]
187 °C	Not specified	[3]	
190 °C	@ 760 mmHg	[4]	
187.5 °C	Not specified	[5]	
Melting Point	-18.52 °C	(estimate)	[4][5]
Not available	Not applicable	[3]	

Experimental Protocols

While specific experimental details for the cited values for **4-nonanone** are not exhaustively available in the public domain, this section outlines the general and widely accepted laboratory protocols for determining the boiling and melting points of a liquid organic compound such as **4-nonanone**.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially for identifying substances or assessing purity, a standardized method is crucial.^[6]

Apparatus:

- A small test tube or a specialized boiling point tube
- A capillary tube, sealed at one end
- A thermometer with appropriate range and precision
- A heating apparatus (e.g., oil bath, heating block, or a Thiele tube)
- A clamp and stand to secure the apparatus

Procedure:

- A small volume of **4-nonanone** is placed into the test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid and the sealed end above the liquid surface.
- The test tube is attached to the thermometer, ensuring the bulb of the thermometer is level with the liquid.
- The entire assembly is immersed in a heating bath.

- The bath is heated gently and stirred continuously to ensure uniform temperature distribution.
- As the temperature rises, a stream of bubbles will be observed emerging from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.[6] This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.

2.2. Determination of Melting Point

Since **4-nonanone** is a liquid at room temperature, its melting point is determined by cooling the substance until it solidifies and then gently heating it to observe the transition back to a liquid state.

Apparatus:

- A small sample of **4-nonanone**
- A capillary tube
- A cooling bath (e.g., dry ice/acetone)
- A melting point apparatus (e.g., Mel-Temp or similar) or a Thiele tube with a heating bath
- A thermometer

Procedure:

- A small amount of liquid **4-nonanone** is introduced into a capillary tube, which is then sealed.
- The sample is frozen using a cooling bath.
- The frozen sample in the capillary tube is then placed in a melting point apparatus.[7]

- The apparatus is heated slowly, at a rate of 1-2 °C per minute, as the melting point is approached.^[7]
- The temperature range is recorded from the point at which the first droplet of liquid appears to the point at which the entire solid has melted.^[7] For a pure compound, this range should be narrow.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination of the physical properties of a chemical substance like **4-nonanone**.



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Caption: Workflow for determining physical properties of a chemical.

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